

3-Amino-2-bromo-5-chloropyridine safety and handling precautions

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Compound of Interest

Compound Name: 3-Amino-2-bromo-5-chloropyridine

Cat. No.: B1272473

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An In-depth Technical Guide to the Safety and Handling of **3-Amino-2-bromo-5-chloropyridine**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **3-Amino-2-bromo-5-chloropyridine** (CAS No. 90902-83-3). The information is compiled from various safety data sheets to ensure a thorough guide for laboratory and drug development settings.

Chemical Identification and Physical Properties

3-Amino-2-bromo-5-chloropyridine is a halogenated pyridine derivative used as an intermediate in various chemical syntheses. Understanding its physical and chemical properties is fundamental to its safe handling.

Property	Data
IUPAC Name	2-Bromo-5-chloropyridin-3-amine
CAS Number	90902-83-3 [1] [2]
Molecular Formula	C ₅ H ₄ BrClN ₂ [3]
Molecular Weight	207.45 g/mol [3]
Appearance	Beige crystalline powder [4]
Melting Point	65 - 69 °C / 149 - 156.2 °F [5]
Boiling Point	No data available [6]
Flash Point	No data available [5] [6]
Solubility	No data available [6]
Stability	Stable under recommended storage temperatures and pressures [2]

Hazard Identification and GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **3-Amino-2-bromo-5-chloropyridine** is classified as a hazardous substance.[\[7\]](#) The primary hazards are related to skin, eye, and respiratory irritation.[\[1\]](#)[\[2\]](#)[\[7\]](#)

GHS Classification	Details
Pictogram(s)	
Signal Word	Warning[1][2][7]
Hazard Statements	H315: Causes skin irritation.[1][2][7] H319: Causes serious eye irritation.[1][2][7] H335: May cause respiratory irritation.[1][2][7]
Precautionary Statements	<p>Prevention:P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1][2] P264: Wash skin thoroughly after handling.[1][2] P271: Use only outdoors or in a well-ventilated area.[1][2] P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][2]</p> <p>Response:P302+P352: IF ON SKIN: Wash with plenty of water.[1][2] P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1][2]</p> <p>P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.</p> <p>Remove contact lenses, if present and easy to do. Continue rinsing.[1][2] P312: Call a POISON CENTER or doctor if you feel unwell.[2]</p> <p>P332+P313: If skin irritation occurs: Get medical advice/attention.[2] P337+P313: If eye irritation persists: Get medical advice/attention.[2] P362: Take off contaminated clothing and wash before reuse.[2]</p> <p>Storage:P403+P233: Store in a well-ventilated place. Keep container tightly closed. [1][2] P405: Store locked up.[1][2]</p> <p>Disposal:P501: Dispose of contents/container to an approved waste disposal plant.[1][2]</p>

Experimental Protocols for Safe Handling

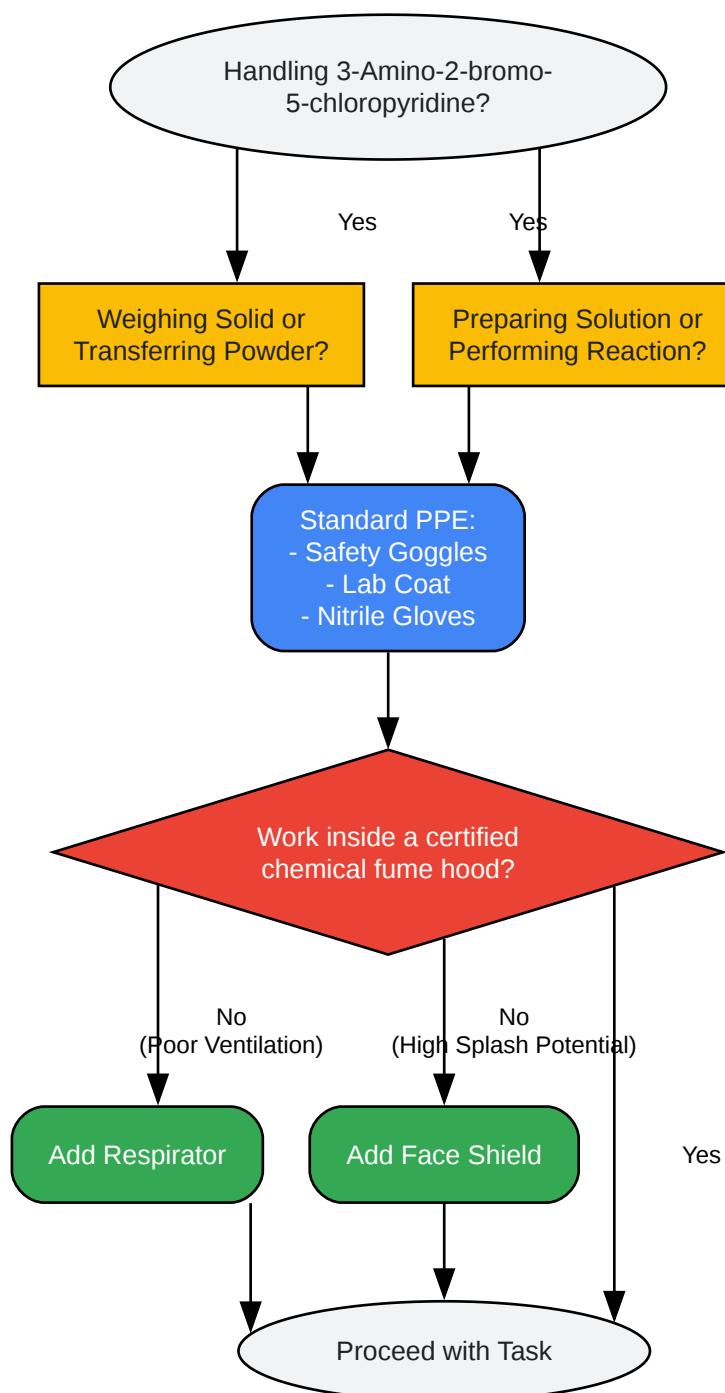
Adherence to strict protocols is essential to minimize exposure and ensure safety in the laboratory.

Protocol 1: Personal Protective Equipment (PPE) Selection and Use

Objective: To outline the mandatory PPE for handling **3-Amino-2-bromo-5-chloropyridine**.

Methodology:

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards at all times.[\[1\]](#) A face shield may be required for operations with a high risk of splashing.
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves prior to use.
 - Clothing: Wear a flame-retardant lab coat.[\[1\]](#) For larger quantities or increased risk of contact, impervious clothing should be worn.
- Respiratory Protection: Use only in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#) If exposure limits are exceeded or irritation is experienced, a full-face respirator with an appropriate filter cartridge should be used.[\[1\]](#)
- Hygiene: Wash hands thoroughly after handling the chemical, before breaks, and at the end of the workday.[\[2\]](#) Facilities must be equipped with an eyewash station and a safety shower.[\[2\]](#)



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Caption: Personal Protective Equipment (PPE) Selection Workflow.

Protocol 2: General Laboratory Handling

Objective: To provide a standard operating procedure for the routine handling of **3-Amino-2-bromo-5-chloropyridine**.

Methodology:

- Preparation: Ensure the work area (e.g., fume hood) is clean and uncluttered. Confirm that safety equipment, including spill kits, is readily accessible.
- Handling:
 - Avoid all personal contact, including inhalation of dust.[8]
 - Avoid dust formation during handling.[1]
 - Use only in a well-ventilated area.[2][8]
 - Do not eat, drink, or smoke in the work area.[8]
- Storage:
 - Keep containers tightly closed when not in use.[2]
 - Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[2]
 - Store locked up.[1][2]

Emergency Procedures and Protocols

Rapid and correct response during an emergency is critical to mitigating harm.

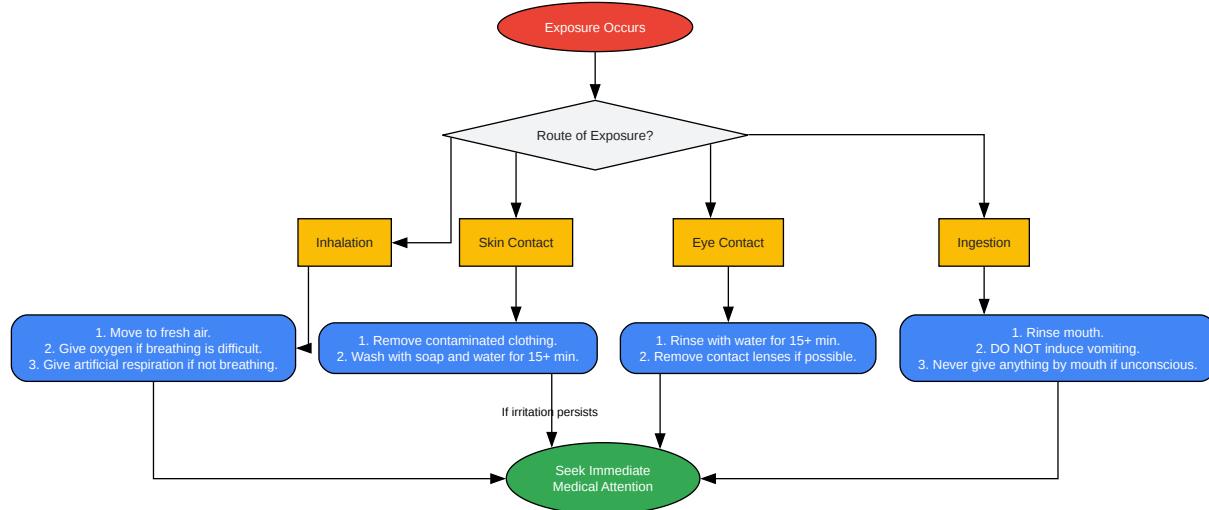
Protocol 3: First Aid Response

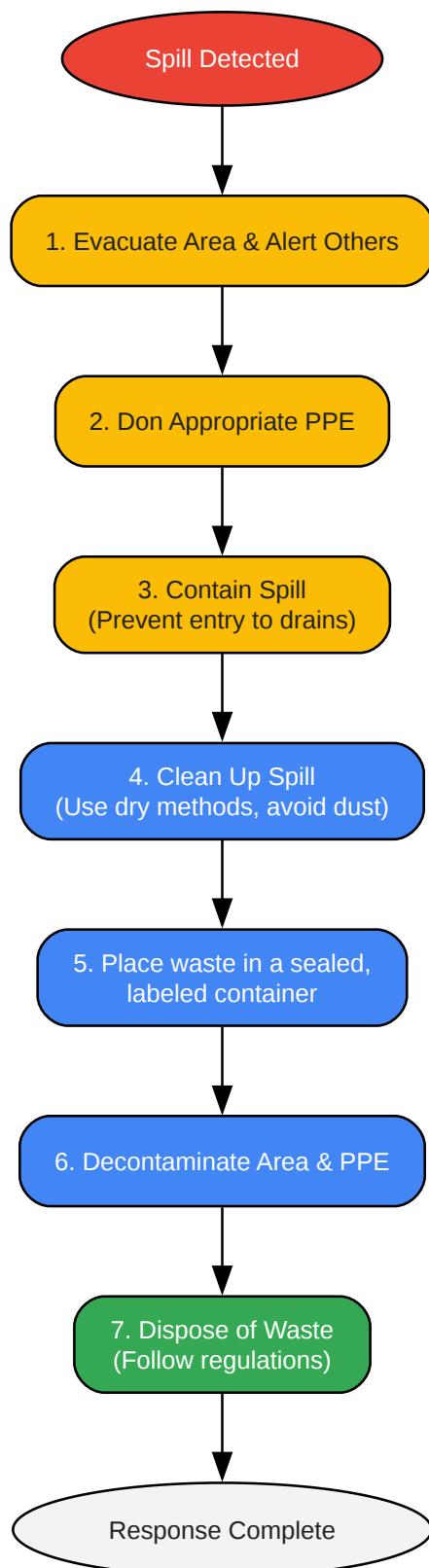
Objective: To provide immediate first aid measures following exposure.

Methodology:

- General Advice: Move the victim out of the dangerous area. Consult a physician and show them the Safety Data Sheet.[2]
- If Inhaled: Move the person into fresh air.[1] If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[1]

- In Case of Skin Contact: Immediately take off contaminated clothing.[1] Wash off with soap and plenty of water for at least 15 minutes.[1][2] If skin irritation persists, consult a doctor.[1]
- In Case of Eye Contact: Immediately rinse with pure water for at least 15 minutes, holding the eyelids apart.[1] Remove contact lenses if present and easy to do so.[1] Seek immediate medical attention.[2]
- If Swallowed: Rinse mouth with water.[1] Do NOT induce vomiting.[8] Never give anything by mouth to an unconscious person.[1] Call a doctor or Poison Control Center immediately.[1]



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